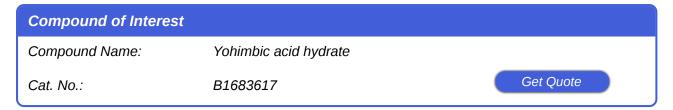


An In-depth Technical Guide to Yohimbic Acid Hydrate (CAS 522-87-2)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Yohimbic acid hydrate (CAS Number: 522-87-2) is an indole alkaloid and a demethylated derivative of the more widely known compound, yohimbine.[1][2][3] While much of the existing research has focused on yohimbine, yohimbic acid itself has demonstrated distinct pharmacological properties, notably as a vasodilator.[1][2][3][4] This technical guide provides a comprehensive overview of the known properties of yohimbic acid hydrate, with a clear distinction from its parent compound. It is intended to serve as a foundational resource for researchers and professionals in drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of yohimbic acid and its hydrate form is presented in the tables below. This data has been compiled from various chemical suppliers and databases.

Table 1: General and Chemical Properties of Yohimbic Acid



Property	Value	Source(s)
IUPAC Name	(1S,15R,18S,19R,20S)-18- hydroxy- 1,3,11,12,14,15,16,17,18,19,2 0,21-dodecahydroyohimban- 19-carboxylic acid	[5]
Synonyms	Yohimbinic acid, Yohimbinsaeure	[6]
CAS Number	522-87-2	[5]
Molecular Formula	C20H24N2O3	[5][6]
Molecular Weight	340.42 g/mol	[5][6]
InChI Key	AADVZSXPNRLYLV- GKMXPDSGSA-N	[7]

Table 2: Physical Properties of Yohimbic Acid Hydrate

Property	Value	Source(s)
CAS Number	522-87-2	
Molecular Formula	C20H26N2O4	
Molecular Weight	358.4 g/mol	[8]
Appearance	White to off-white powder	[6][9]
Purity	>95% to >98%	[6][8]
Solubility	Soluble in DMSO	[7]
Storage Conditions	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years)	[7]
Stability	Stable for several weeks during ordinary shipping	[7]



Pharmacological Properties and Potential Therapeutic Applications

The pharmacological profile of **yohimbic acid hydrate** is not as extensively characterized as that of yohimbine. However, available information points to at least two potential areas of therapeutic interest.

Vasodilatory Action

The most directly attributed pharmacological effect of yohimbic acid is its vasodilatory action.[1] [2][3][4] An early study by Raymond Hamet in 1960 demonstrated this direct effect on blood vessels.[4] This property suggests potential applications in conditions where vasodilation is beneficial, such as in certain cardiovascular diseases. The precise mechanism of this vasodilatory effect remains to be fully elucidated by modern research.

Potential in Osteoarthritis Research

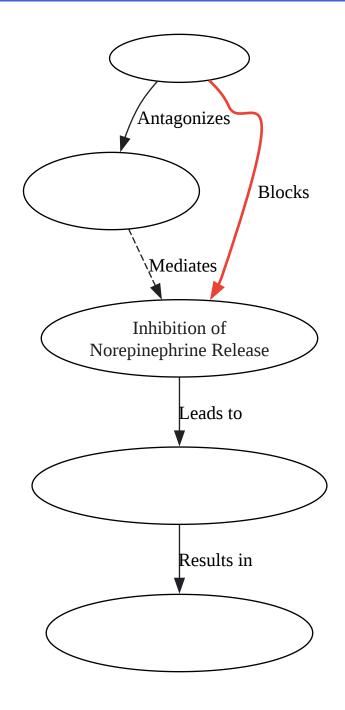
Commercial suppliers of yohimbic acid indicate its potential use in osteoarthritis (OA) research. [1][2][3] The scientific basis for this application is not yet well-documented in publicly available literature, representing a significant area for future investigation. The anti-inflammatory properties observed in its parent compound, yohimbine, which has been shown to suppress the NF-kB pathway and reduce pro-inflammatory cytokines, may provide a rationale for exploring yohimbic acid in inflammatory conditions like OA.[10][11]

Signaling Pathways: A Note on the Parent Compound, Yohimbine

To date, specific signaling pathways for **yohimbic acid hydrate** have not been detailed in the scientific literature. However, for context and to guide future research, the well-established pathways of its parent compound, yohimbine, are presented below. It is crucial to emphasize that these pathways cannot be directly attributed to yohimbic acid without dedicated experimental validation.

Yohimbine primarily acts as a selective α_2 -adrenergic receptor antagonist.[12][13] This action blocks the negative feedback loop on norepinephrine release, leading to increased sympathetic activity.[12]

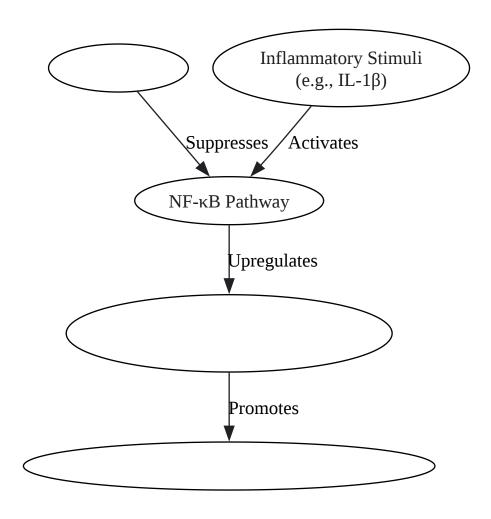




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Furthermore, research on yohimbine has implicated its involvement in other signaling cascades, including the suppression of the NF-kB pathway, which is central to inflammation.





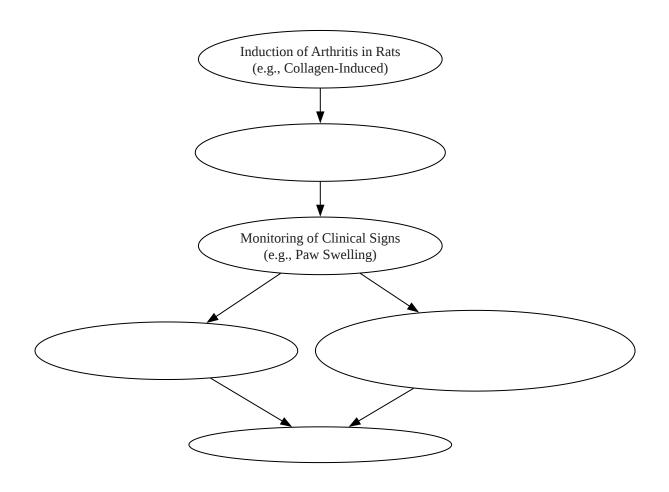
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Experimental Protocols

Detailed experimental protocols specifically for **yohimbic acid hydrate** are scarce in the available literature. The 1960 study on its vasodilatory action could not be accessed in full to provide methodological details.

For researchers designing future studies, protocols used for investigating the parent compound, yohimbine, can serve as a starting point, with appropriate modifications. For instance, in studies of yohimbine's anti-inflammatory effects in arthritic rat models, the following general workflow is often employed:





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Safety and Handling

The safety profile of **yohimbic acid hydrate** is not extensively documented. However, based on information for yohimbic acid, it is classified as toxic if swallowed, in contact with skin, or if inhaled.[5] Standard laboratory safety precautions, including the use of personal protective equipment (gloves, lab coat, and safety glasses), are essential when handling this compound.

Conclusion and Future Directions



Yohimbic acid hydrate is a compound with demonstrated vasodilatory properties and potential for investigation in osteoarthritis. However, a significant knowledge gap exists regarding its specific molecular mechanisms, detailed pharmacological profile, and experimental protocols. The majority of the currently available in-depth biological data relates to its parent compound, yohimbine.

Future research should focus on:

- Elucidating the precise mechanism of action behind the vasodilatory effects of yohimbic acid.
- Investigating the scientific basis for its potential application in osteoarthritis, including its
 effects on inflammatory and degenerative pathways.
- Conducting studies to clearly differentiate the pharmacological and toxicological profiles of yohimbic acid from yohimbine.
- Developing and publishing detailed experimental protocols for in vitro and in vivo studies of yohimbic acid hydrate.

This technical guide provides a solid foundation of the current knowledge on **yohimbic acid hydrate**. It is hoped that this will stimulate further research into this promising, yet understudied, pharmacological agent.

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